

physical and chemical characteristics of Monoisobutyl Phthalate-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Monoisobutyl Phthalate-d4

Cat. No.: B585960

[Get Quote](#)

Monoisobutyl Phthalate-d4: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical characteristics of **Monoisobutyl Phthalate-d4**. It includes a summary of its properties, analytical methodologies, and its relevance in the context of endocrine disruption research.

Core Physical and Chemical Characteristics

Monoisobutyl Phthalate-d4 is the deuterated form of Monoisobutyl Phthalate (MiBP), a primary metabolite of the widely used plasticizer, Diisobutyl Phthalate (DiBP).^[1] Its isotopic labeling makes it an invaluable internal standard for accurate quantification of MiBP in various biological and environmental matrices.^[2]

Summary of Physical and Chemical Properties:

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₀ D ₄ O ₄	[3][4][5]
Molecular Weight	226.26 g/mol	
CAS Number	1219802-26-2	
Appearance	White to off-white solid	
Melting Point	72-74 °C (for Monobutyl Phthalate-d4)	
Boiling Point	Data not available	
Purity	>95% (HPLC), 98+%	,
Storage Temperature	+4°C, 2-8°C, Room Temperature	”
Synonyms	1,2-Benzene-3,4,5,6-d ₄ -dicarboxylic Acid Mono(2-methylpropyl) Ester, 2,3,4,5-tetradeuterio-6-(2-methylpropoxycarbonyl)benzoic acid	

Solubility:

Solvent	Solubility	Source(s)
Chloroform	Slightly soluble	
Ethyl Acetate	Slightly soluble	
DMSO	100 mg/mL (441.97 mM) with sonication	
DMSO + PEG300 + Tween-80 + Saline (10%/40%/5%/45%)	≥ 2.5 mg/mL (11.05 mM)	
DMSO + 20% SBE-β-CD in saline (10%/90%)	≥ 2.5 mg/mL (11.05 mM)	
DMSO + Corn oil (10%/90%)	≥ 2.5 mg/mL (11.05 mM)	

Experimental Protocols

Synthesis of Monoisobutyl Phthalate-d4

A detailed, publicly available, step-by-step synthesis protocol for **Monoisobutyl Phthalate-d4** is not readily found in the searched literature. However, a general approach for the synthesis of deuterated phthalate monoesters can be inferred. The synthesis would likely involve the esterification of phthalic anhydride-d4 with isobutanol under acidic catalysis. The reaction progress would be monitored by techniques such as thin-layer chromatography (TLC), and the final product would be purified using methods like column chromatography.

Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Monoisobutyl Phthalate-d4 is primarily used as an internal standard for the quantification of Monoisobutyl Phthalate in biological samples. Below is a representative LC-MS/MS protocol based on methods described for phthalate analysis.

Objective: To quantify the concentration of Monoisobutyl Phthalate (MiBP) in a biological matrix (e.g., urine, plasma) using **Monoisobutyl Phthalate-d4** as an internal standard.

Materials:

- LC-MS/MS system (e.g., UPLC coupled to a triple quadrupole mass spectrometer)
- C18 reversed-phase analytical column
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Monoisobutyl Phthalate standard
- **Monoisobutyl Phthalate-d4** (internal standard)
- Sample matrix (e.g., urine, plasma)
- Solid-phase extraction (SPE) cartridges for sample cleanup

Procedure:

- Sample Preparation:
 - Thaw biological samples to room temperature.
 - Spike a known concentration of **Monoisobutyl Phthalate-d4** into each sample, calibrator, and quality control sample.
 - Perform enzymatic deconjugation (e.g., using β -glucuronidase) to release conjugated phthalate metabolites.
 - Conduct solid-phase extraction (SPE) to clean up the sample and concentrate the analytes. Elute the analytes with an appropriate organic solvent.
 - Evaporate the eluent to dryness under a gentle stream of nitrogen and reconstitute in the initial mobile phase composition.
- LC Separation:
 - Inject the reconstituted sample onto the C18 column.

- Separate the analytes using a gradient elution program. A typical gradient might start with a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analytes, followed by a re-equilibration step.
- MS/MS Detection:
 - Use an electrospray ionization (ESI) source, typically in negative ion mode.
 - Monitor the specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) for both MiBP and MiBP-d4.
 - For MiBP, a common transition is m/z 221 \rightarrow 77.
 - For a deuterated analog like DiBP-d4, a transition of m/z 283.2 \rightarrow 153.0 has been noted, indicating a similar fragmentation pattern would be expected for MiBP-d4.
 - Optimize the collision energy and other MS parameters for maximum signal intensity.
- Quantification:
 - Construct a calibration curve by plotting the ratio of the peak area of the MiBP to the peak area of the **Monoisobutyl Phthalate-d4** against the concentration of the MiBP standards.
 - Determine the concentration of MiBP in the unknown samples by interpolating their peak area ratios from the calibration curve.

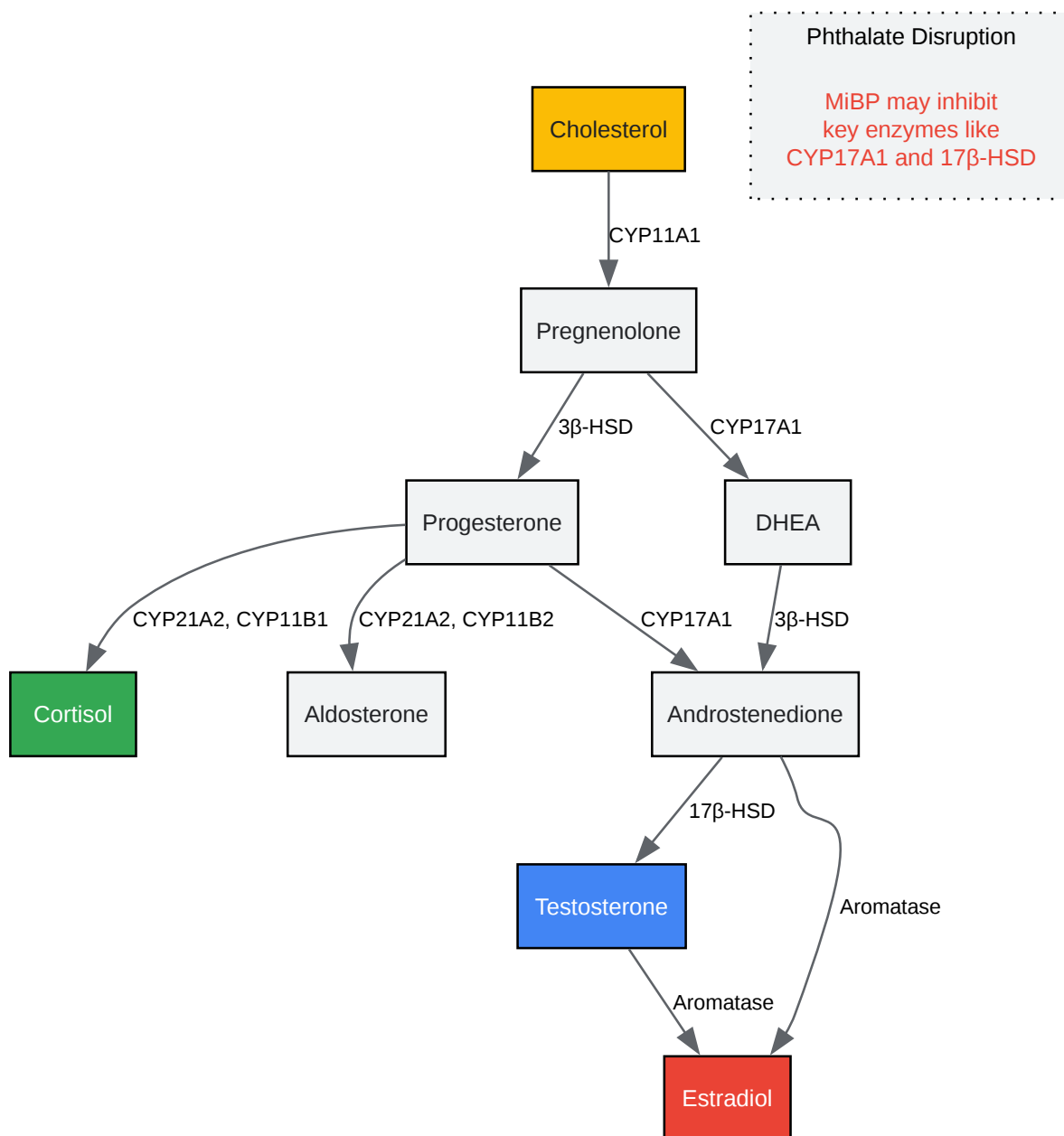
Biological Relevance and Signaling Pathways

The non-deuterated form of this compound, Monoisobutyl Phthalate (MiBP), is a known endocrine-disrupting chemical (EDC). EDCs can interfere with the body's hormonal systems, and phthalates, in particular, have been shown to possess anti-androgenic effects. This interference can occur through various mechanisms, including the disruption of steroid hormone synthesis (steroidogenesis) and interference with androgen receptor signaling.

Disruption of Steroidogenesis

Phthalates can interfere with the production of steroid hormones, such as testosterone, by affecting the expression and activity of key enzymes in the steroidogenesis pathway. This

pathway begins with cholesterol and involves a series of enzymatic reactions to produce various steroid hormones.

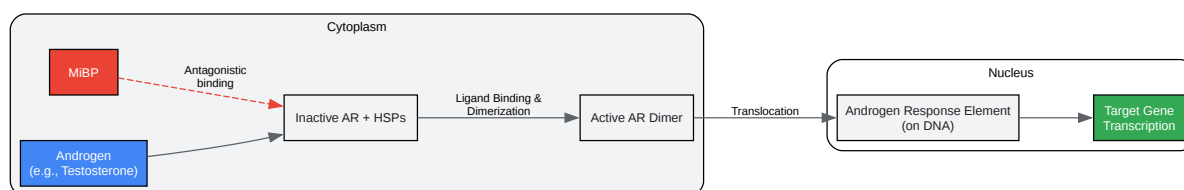


[Click to download full resolution via product page](#)

Caption: Simplified steroidogenesis pathway and potential points of disruption by MiBP.

Interference with Androgen Receptor Signaling

MiBP can act as an antagonist to the androgen receptor (AR). In the canonical AR signaling pathway, androgens like testosterone and dihydrotestosterone (DHT) bind to the AR in the cytoplasm. This binding causes a conformational change, dissociation from heat shock proteins (HSPs), dimerization, and translocation to the nucleus. In the nucleus, the AR dimer binds to androgen response elements (AREs) on DNA, leading to the transcription of target genes. MiBP can interfere with this process, likely by competing with androgens for binding to the AR, thereby inhibiting the transcription of androgen-responsive genes.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Monobutyl phthalate - Wikipedia [en.wikipedia.org]
- 2. upload.wikimedia.org [upload.wikimedia.org]
- 3. researchgate.net [researchgate.net]
- 4. scbt.com [scbt.com]
- 5. Monoisobutyl Phthalate-d4 | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [physical and chemical characteristics of Monoisobutyl Phthalate-d4]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b585960#physical-and-chemical-characteristics-of-monoisobutyl-phthalate-d4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com